

Personal protective equipment for handling 2-Chloro-4-fluorophenylacetonitrile

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetonitrile

Cat. No.: B1362056

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Essential Safety and Handling Guide for 2-Chloro-4-fluorophenylacetonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-4-fluorophenylacetonitrile**. Adherence to these protocols is vital for ensuring laboratory safety and minimizing exposure to this hazardous compound.

Chemical Identifier and Properties

Property	Value	Reference
CAS Number	75279-56-0	[1][2]
Molecular Formula	C8H5ClFN	[1][2]
Molecular Weight	169.58 g/mol	[1][2]
Appearance	Yellow-like crystals	[2]
Melting Point	67-69 °C	[2]
Boiling Point	253.2 ± 25.0 °C	[2]
Flash Point	108 °C / 226.4 °F	[3]

Hazard Identification and Personal Protective Equipment (PPE)

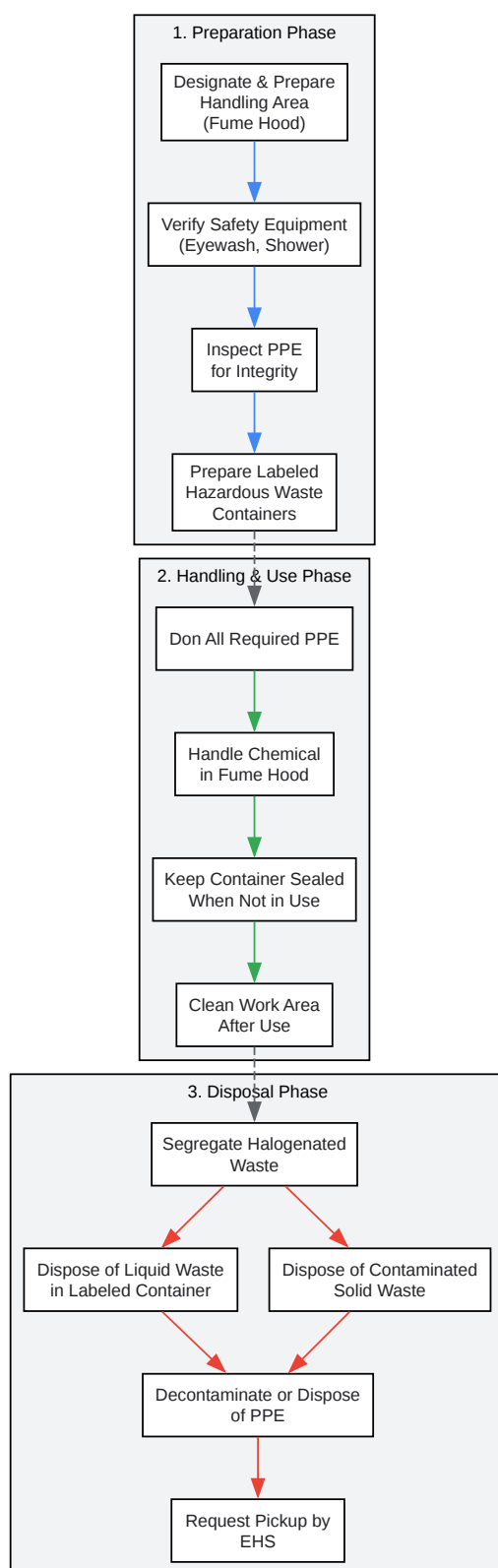
2-Chloro-4-fluorophenylacetonitrile is classified as a hazardous substance. It is fatal if swallowed, toxic in contact with skin, causes skin and serious eye irritation, and is toxic if inhaled.^{[4][5]} Strict adherence to PPE guidelines is mandatory.

Minimum PPE Requirements

Protection Type	Recommended Equipment	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and dust. Conforms to OSHA 29 CFR 1910.133 or European Standard EN166. ^{[3][6][7]}
Skin	Chemical-resistant nitrile gloves (double gloving recommended) and a flame-retardant lab coat or apron.	Provides a barrier against skin contact and absorption. ^{[7][8][9]}
Respiratory	All handling must occur in a certified chemical fume hood. If a fume hood is not available or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator is required. ^{[3][6][9][10]}	Prevents inhalation of toxic dust or vapors. ^[9]
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects. ^[7]

Procedural Workflow for Handling

The following diagram outlines the essential steps for safely handling **2-Chloro-4-fluorophenylacetonitrile** from receipt to disposal.



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Caption: Workflow for handling **2-Chloro-4-fluorophenylacetonitrile**.

Experimental Protocols: Step-by-Step Guidance

1. Preparation and Handling

- Area Preparation: Before handling, ensure a designated area within a certified chemical fume hood is clean and free of clutter. Verify that a safety shower and eyewash station are accessible within a 10-second travel time.[\[9\]](#)
- PPE Inspection: Carefully inspect all required PPE for any signs of damage or wear and replace if necessary.[\[7\]](#)
- Donning PPE: Put on all required PPE as specified in the table above before entering the designated handling area.
- Chemical Handling: Conduct all manipulations of **2-Chloro-4-fluorophenylacetonitrile** inside the fume hood to minimize inhalation risk.[\[8\]](#)[\[9\]](#)[\[11\]](#) Avoid all personal contact with the substance.[\[11\]](#)
- General Practices: Do not eat, drink, or smoke in the laboratory area.[\[3\]](#)[\[11\]](#) Keep the container tightly sealed when not in use.[\[11\]](#) Always wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)[\[11\]](#)

2. Storage Plan

- Container: Store the chemical in its original, tightly sealed container.[\[11\]](#)
- Location: Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[3\]](#)[\[6\]](#)
- Inspection: Regularly check containers for any physical damage or leaks.[\[11\]](#)

3. Spill Management Protocol

- Evacuation: In case of a spill, immediately alert personnel in the vicinity and evacuate the area if necessary.

- Control: If safe to do so, stop the leak or spill at the source.
- Containment: For small spills, use an inert absorbent material like sand, earth, or vermiculite to contain the substance.[\[3\]](#)[\[11\]](#)
- Cleanup: Carefully collect the absorbed material and place it into a suitable, clearly labeled container for hazardous waste disposal.[\[3\]](#)[\[11\]](#) Do not allow the spillage to enter drains or water courses.[\[11\]](#)
- Decontamination: Wash the spill area thoroughly. Decontaminate and launder all protective clothing before reuse.[\[11\]](#)

4. Disposal Plan

- Regulatory Compliance: All waste containing **2-Chloro-4-fluorophenylacetonitrile** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.[\[9\]](#)
- Waste Segregation: Collect and segregate halogenated organic waste from other waste streams.[\[9\]](#)
- Containerization:
 - Liquid Waste: Collect all liquid waste, including the first rinse of any empty containers, in a designated, labeled hazardous waste container.[\[12\]](#)
 - Solid Waste: Place contaminated solid waste (e.g., absorbent materials, gloves, weigh paper) in a separate, clearly labeled container for solid hazardous waste.[\[13\]](#)
- Container Disposal: An empty container must be rinsed three times with a suitable solvent; the rinsate must be collected as hazardous waste.[\[12\]](#) After thorough rinsing and drying, the container can be disposed of.
- Pickup: Store sealed waste containers in a designated satellite accumulation area and arrange for pickup by your institution's Environmental Health and Safety (EHS) department.

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